

Handling and storage guidelines for acetylenedicarboxylic acid

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Compound of Interest

Compound Name: Acetylenedicarboxylic acid

Cat. No.: B106912

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Technical Support Center: Acetylenedicarboxylic Acid

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling, storage, and use of **acetylenedicarboxylic acid** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **acetylenedicarboxylic acid**?

A1: **Acetylenedicarboxylic acid** is a toxic and corrosive solid.^{[1][2]} It is harmful if swallowed, in contact with skin, or if inhaled.^{[3][4]} It causes skin irritation and serious eye irritation, and may cause respiratory irritation.^{[3][4][5]}

Q2: What are the recommended storage conditions for **acetylenedicarboxylic acid**?

A2: It is recommended to store **acetylenedicarboxylic acid** in a cool, dry, and well-ventilated area in a tightly closed container.^[5] For long-term storage, refrigeration at 2-8°C is advised.^[6] It should be stored away from incompatible materials such as bases, strong oxidizing agents, and reducing agents.^{[3][5]}

Q3: What personal protective equipment (PPE) should be worn when handling **acetylenedicarboxylic acid**?

A3: When handling **acetylenedicarboxylic acid**, appropriate PPE should be worn, including chemical safety goggles, protective gloves, and clothing to prevent skin exposure.^[5] A NIOSH/MSHA-approved respirator should be used if there is a risk of inhaling dust.^[5]

Q4: Is **acetylenedicarboxylic acid** stable?

A4: **Acetylenedicarboxylic acid** is stable under normal temperatures and pressures.^[5] However, it is sensitive to heat and can decompose at its melting point of 180-187 °C.^[7]^[8] It is also known to undergo slow decarboxylation in aqueous solutions.^[4]

Troubleshooting Guides

Synthesis and Purification

Problem: Low yield during the synthesis of **acetylenedicarboxylic acid** from α,β -dibromosuccinic acid.

Possible Causes & Solutions:

- **Incorrect Solvent:** The use of 95% ethyl alcohol instead of 95% methyl alcohol can lead to a slightly lower yield.^[9]
- **Incomplete Reaction:** Ensure the reaction mixture is refluxed for the specified time (one hour and fifteen minutes) to ensure the elimination reaction goes to completion.^[9]
- **Loss during Workup:** The precipitation of the mono-potassium salt is a crucial purification step. Ensure the solution is sufficiently acidified and allowed to stand for at least three hours, or overnight, for complete precipitation.^[9]

Problem: The final product is impure.

Possible Causes & Solutions:

- **Inadequate Washing:** The initial salt mixture of potassium bromide and potassium acetylenedicarboxylate should be washed with methyl alcohol to remove impurities.^[9]
- **Contamination during Extraction:** When extracting the final product with ether, ensure clean separation of the aqueous and organic layers to avoid contamination with inorganic salts.^[9]

- Decomposition: Avoid strong heating during the evaporation of the ether as the acid can decompose.^[10]

Esterification Reactions (e.g., synthesis of Dimethyl Acetylenedicarboxylate)

Problem: Significant loss of product during distillation.

Possible Causes & Solutions:

- Decomposition: **Acetylenedicarboxylic acid** and its esters can decompose if heated too strongly in the presence of acid. Washing the ether extract with a saturated sodium bicarbonate solution is crucial to neutralize any remaining acid before distillation.^[3]

Problem: The reaction is slow or incomplete.

Possible Causes & Solutions:

- Insufficient Catalyst: Ensure the correct amount of concentrated sulfuric acid is used as a catalyst.^[3]
- Reaction Time: The esterification reaction may require several days at room temperature to proceed to completion.^[3]

Quantitative Data

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C4H2O4	[8]
Molecular Weight	114.06 g/mol	[8]
Melting Point	180-187 °C (decomposes)	[7][8]
pKa1	1.75 (at 25 °C)	[7]
pKa2	4.40 (at 25 °C)	[7]
Flash Point	131 °C	[7][8]

Solubility

Solvent	Solubility	Reference
Water	Soluble	[7]
Ethanol	Soluble	[7]
Diethyl Ether	Soluble	[2][5]
Acetone	Soluble	[11]
Ethyl Acetate	Soluble	[11]
Hexane	Sparingly Soluble	[11]

Experimental Protocols

Synthesis of Acetylenedicarboxylic Acid from α,β -Dibromosuccinic Acid

This protocol is adapted from Organic Syntheses.[9]

Materials:

- α,β -dibromosuccinic acid (100 g)
- Potassium hydroxide (122 g)

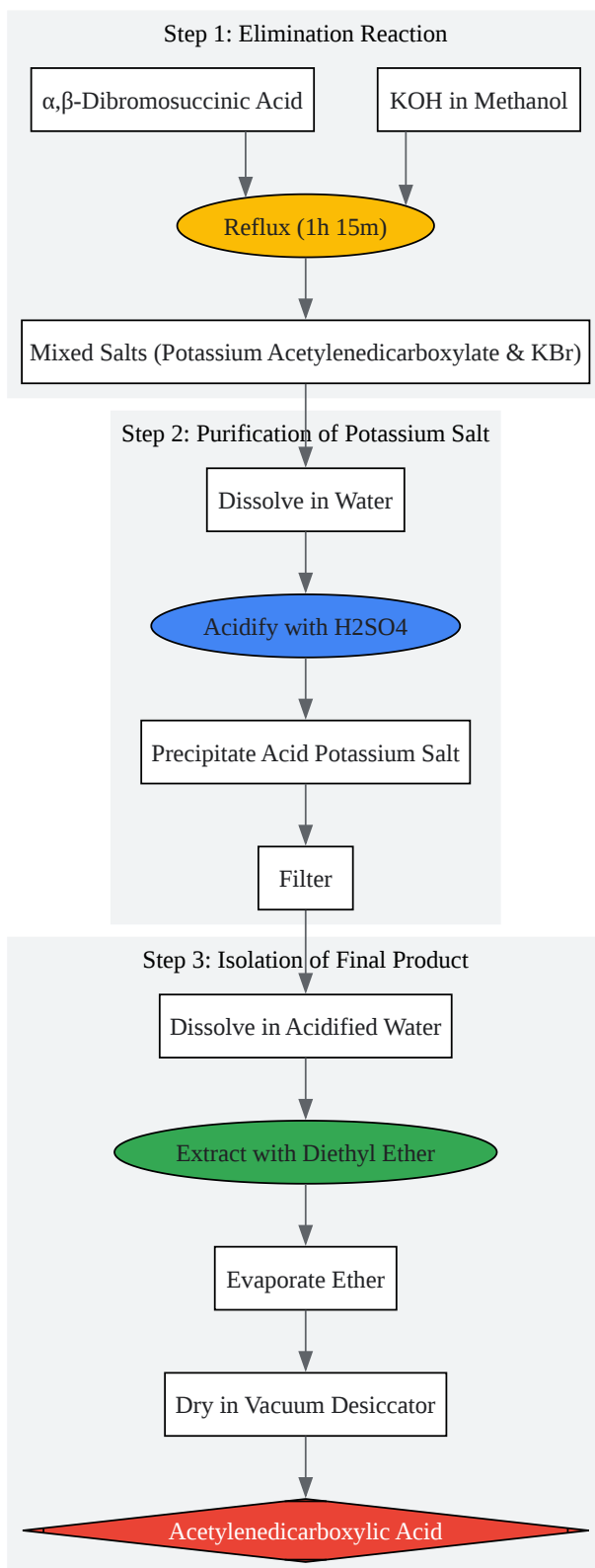
- 95% Methyl alcohol (900 cc)
- Concentrated sulfuric acid
- Diethyl ether

Procedure:

- Prepare a solution of potassium hydroxide by dissolving 122 g in 700 cc of 95% methyl alcohol in a 2-L round-bottomed flask equipped with a reflux condenser.
- Add 100 g of α,β -dibromosuccinic acid to the alkaline solution.
- Reflux the mixture for one hour and fifteen minutes on a steam bath.
- Cool the reaction mixture and filter with suction.
- Wash the collected mixed salts with 200 cc of methyl alcohol and dry.
- Dissolve the dried salts in 270 cc of water.
- Precipitate the acid potassium salt by adding a solution of 8 cc of concentrated sulfuric acid in 30 cc of water.
- Allow the mixture to stand for at least three hours, then filter with suction.
- Dissolve the acid salt in 240 cc of water containing 60 cc of concentrated sulfuric acid.
- Extract the solution with five 100-cc portions of diethyl ether.
- Combine the ether extracts and evaporate to dryness on a steam bath to yield hydrated crystals of **acetylenedicarboxylic acid**.
- Dry the crystals in a vacuum desiccator over concentrated sulfuric acid. The crystals should decompose sharply at 175–176°C.

Visualizations

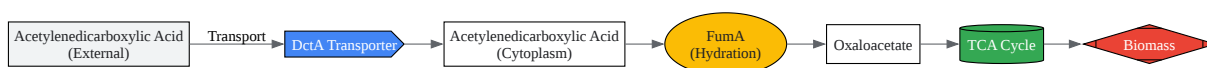
Experimental Workflow: Synthesis of Acetylenedicarboxylic Acid



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Caption: Workflow for the synthesis of **acetylenedicarboxylic acid**.

Proposed Metabolic Pathway of Acetylenedicarboxylic Acid in E. coli



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Caption: Proposed metabolic pathway of **acetylenedicarboxylic acid** in E. coli.[12]

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